

An In-depth Technical Guide to Teixobactin: Discovery, Synthesis, and Mechanism of Action

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Antimicrobial agent-35

Cat. No.: B15580757

[Get Quote](#)

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of Teixobactin, a novel antibiotic with a unique mechanism of action and promising activity against a range of multidrug-resistant Gram-positive pathogens. The discovery of Teixobactin has been hailed as a significant breakthrough in the fight against antimicrobial resistance.

Discovery and Background

Teixobactin was discovered in 2015 by a team of researchers at Northeastern University in Boston.^{[1][2]} The discovery was the result of a novel cultivation technique that allowed for the growth of previously unculturable soil bacteria.^{[2][3]} Approximately 99% of all bacterial species in the environment are considered unculturable in a laboratory setting, representing a vast, untapped source of new bioactive compounds.^{[2][4]}

The research team, led by Kim Lewis and Slava Epstein, developed a device called the iChip.^[2] The iChip consists of multiple miniature diffusion chambers that can be inoculated with single bacterial cells from a soil sample.^{[2][3]} The device is then placed back into the soil, allowing the bacteria to grow in their natural environment by accessing essential nutrients and growth factors through semi-permeable membranes.^[2] This method successfully cultivated

approximately 50% of the soil bacteria, a significant increase from the 1% achievable with standard laboratory techniques.[2]

Through screening the extracts of these newly cultivated bacteria for antimicrobial activity, Teixobactin was isolated from a previously unknown Gram-negative bacterium, *Eleftheria terrae*. [2][3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [newindianexpress.com](https://www.newindianexpress.com) [newindianexpress.com]
- 2. Antibiotic discovery goes underground | EMBO Reports [link.springer.com]
- 3. Teixobactin - Wikipedia [en.wikipedia.org]
- 4. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Teixobactin: Discovery, Synthesis, and Mechanism of Action]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15580757/docs#an-in-depth-technical-guide-to-teixobactin-discovery-synthesis-and-mechanism-of-action\]](https://www.benchchem.com/product/b15580757/docs#an-in-depth-technical-guide-to-teixobactin-discovery-synthesis-and-mechanism-of-action)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)